

N,N-Diethyl-p-phenylenediamine Sulfate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N,N-Diethyl-p-phenylenediamine sulfate*

Cat. No.: B3023379

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CAS Number: 6283-63-2

Synonyms: 4-Amino-N,N-diethylaniline sulfate, DPD sulfate, N,N-Diethyl-1,4-phenylenediammonium sulfate

This technical guide provides an in-depth overview of **N,N-Diethyl-p-phenylenediamine sulfate** (DPD), a versatile chemical compound with significant applications in analytical chemistry and various industrial processes. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, primary applications, and relevant experimental protocols.

Chemical and Physical Properties

N,N-Diethyl-p-phenylenediamine sulfate is a white to off-white crystalline powder.[1] It is the sulfate salt of N,N-Diethyl-p-phenylenediamine and is soluble in water and alcohol.[1][2] The compound is sensitive to light and may discolor upon exposure.[3][4]

| Property | Value | Reference(s) |
|-------------------|---|--------------|
| CAS Number | 6283-63-2 | [1] |
| Molecular Formula | C ₁₀ H ₁₈ N ₂ O ₄ S | [1][5] |
| Molecular Weight | 262.33 g/mol | [5][6] |
| Appearance | White to beige crystalline powder or crystals | [1][2][5] |
| Melting Point | 184 - 187 °C | [5][7] |
| Solubility | Soluble in water (100 mg/ml) and alcohol. | [2][4] |
| pH | 2.0-2.2 (5% aqueous solution) | [7] |
| Purity | ≥99% | [5] |

Primary Applications

The primary applications of **N,N-Diethyl-p-phenylenediamine sulfate** stem from its ability to form colored complexes in redox reactions.[1][5]

- **Water Quality Testing:** It is widely used as a chromogenic indicator in the DPD method for determining free and total chlorine concentrations in water.[8] The reaction with free chlorine produces a magenta-colored compound, with the color intensity being directly proportional to the chlorine concentration.
- **Analytical Chemistry:** DPD sulfate serves as a reagent for the spectrophotometric determination of various substances. This includes drugs containing phenolic or aromatic amino groups, such as salbutamol sulphate, ritodrine hydrochloride, and sulfamethoxazole. [1][2][9][10] It is also used to determine levels of other oxidizing agents like persulfates.[11]
- **Dye Intermediate:** It is a key intermediate in the synthesis of azo dyes for the textile industry and is also used in hair dye formulations.[1][5][12]
- **Photography:** The compound has been utilized as a color developing agent in photography. [1]

- Other Industrial Uses: It finds application in the formulation of antioxidants and corrosion inhibitors.[5]

Experimental Protocols

DPD Colorimetric Method for Total Chlorine Determination

This protocol is a standard method for measuring the total chlorine residual in water samples. [13][14]

Materials:

- N,N-Diethyl-p-phenylenediamine (DPD) Total Chlorine Reagent powder pillow
- Spectrophotometer or colorimeter with a measurement wavelength of 530 nm or 520 nm[15]
- Sample cells
- Deionized water (for blank)

Procedure:

- Blank Preparation: Fill a sample cell to the appropriate mark with the water sample (without reagent) to zero the instrument and compensate for any background color or turbidity.[16]
- Sample Preparation: Take a fresh 5 mL or 10 mL water sample in a clean sample cell, depending on the reagent pillow specifications.[14][15]
- Reagent Addition: Add the contents of one DPD Total Chlorine Reagent powder pillow to the sample cell.[14][15]
- Reaction: Stopper the cell and shake for approximately 20 seconds to dissolve the reagent. [15] A pink color will develop in the presence of chlorine.[17]
- Measurement: Allow a reaction time of at least three minutes, but no more than six minutes. [14] Place the sample cell into the spectrophotometer or colorimeter and measure the

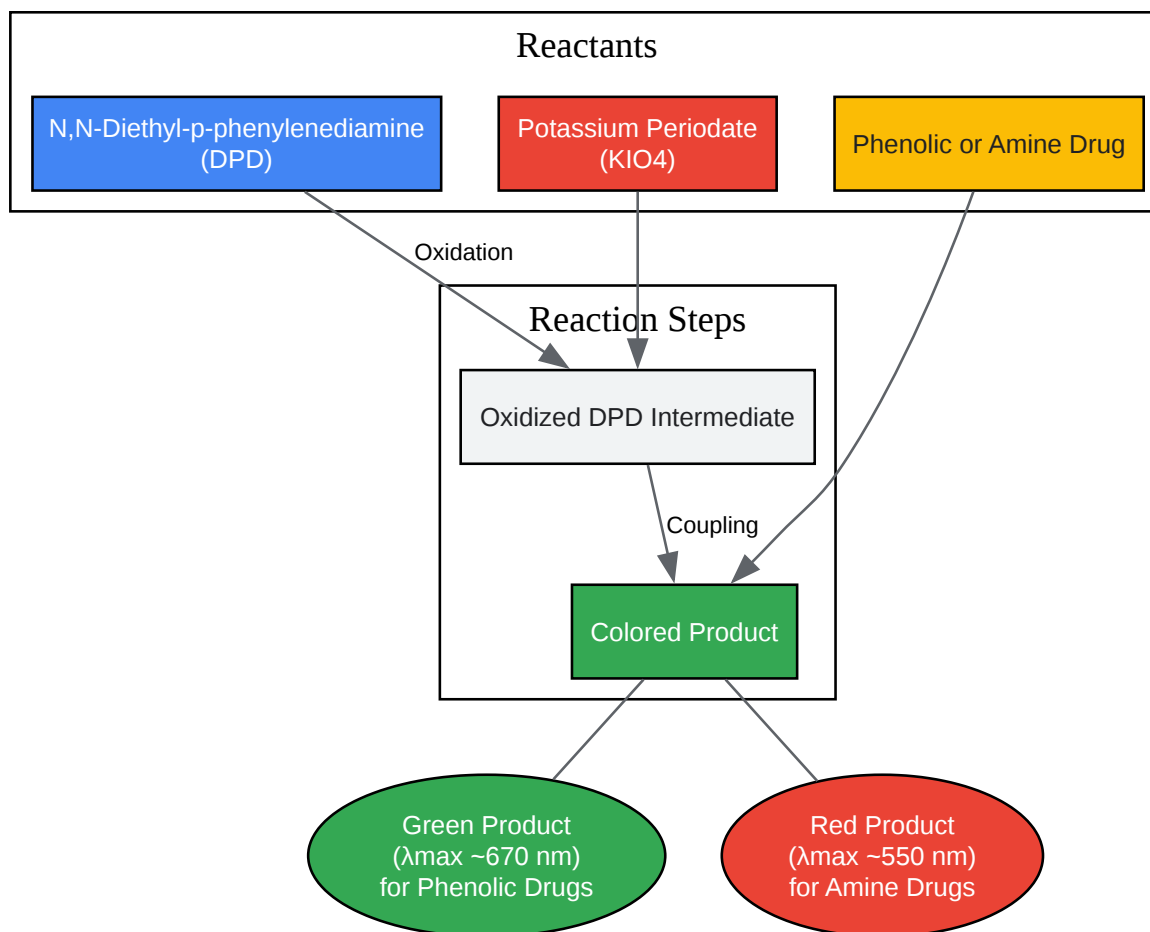
- Drug standard solutions and sample solutions
- UV-VIS Spectrophotometer
- 1-cm matched glass cells

Procedure:

- **Reaction Mixture:** In a series of flasks, add aliquots of the drug standard or sample solution.
- **Reagent Addition:** Add a defined volume of DPD solution followed by a defined volume of KIO_4 solution. The analytical procedure involves the oxidation of DPD by KIO_4 , followed by coupling with the drug.[\[18\]](#)
- **Color Development:** Allow the reaction to proceed for the optimized time at a specific temperature. The coupling reaction results in a green-colored product for phenolic drugs (λ_{max} at 670 nm) and a red-colored product for amine drugs (λ_{max} at 550 nm).[\[10\]](#)[\[18\]](#)
- **Measurement:** Measure the absorbance of the resulting solution at the corresponding maximum wavelength against a reagent blank.
- **Quantification:** Create a calibration curve by plotting the absorbance versus the concentration of the drug standards. Use this curve to determine the concentration of the drug in the sample solutions.

The linear range and limits of detection vary depending on the specific drug being analyzed.

[\[10\]](#)



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Caption: Reaction pathway for the spectrophotometric determination of drugs using DPD.

Safety and Handling

N,N-Diethyl-p-phenylenediamine sulfate is considered a hazardous substance.[3] It is harmful if swallowed or in contact with skin and causes serious eye irritation.[7][19][20] It may also cause skin sensitization.[3]

Precautionary Measures:

- Personal Protective Equipment: Wear protective gloves, clothing, and eye/face protection.[7][19]

- Handling: Avoid creating dust. Use in a well-ventilated area. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[7][19]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place. Protect from direct sunlight.[7][20] Store at room temperature.[2][8]
- Incompatibilities: Avoid contact with strong oxidizing agents.[3][7]

In case of exposure, follow the first-aid measures outlined in the material safety data sheet (MSDS).[3][7][20]

Conclusion

N,N-Diethyl-p-phenylenediamine sulfate is a valuable reagent with broad utility, particularly in the colorimetric analysis of water quality and the spectrophotometric quantification of pharmaceuticals. Its well-characterized reactions and the availability of standardized methods make it an essential tool for analytical chemists. Proper handling and adherence to safety protocols are crucial when working with this compound.

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